

Physical properties of 1,2-Pentadiene (boiling point, density)

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Compound of Interest

Compound Name: 1,2-Pentadiene

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Technical Guide: Physical Properties of 1,2-Pentadiene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **1,2-Pentadiene** (CAS Number: 591-95-7), specifically its boiling point and density. The information herein is curated for professionals in research, scientific, and drug development fields, with a focus on precise data presentation and detailed experimental methodologies.

Overview of 1,2-Pentadiene

1,2-Pentadiene, also known as ethylallene, is an organic compound with the chemical formula C_5H_8 . It is a colorless and highly flammable liquid.^{[1][2]} An understanding of its physical properties is crucial for its application in chemical synthesis and for ensuring safe handling and storage.

Quantitative Physical Properties

The boiling point and density of **1,2-Pentadiene** have been determined through various experimental measurements. The following table summarizes these key physical constants.

Physical Property	Value	Conditions
Boiling Point	44-45 °C	At standard atmospheric pressure
Density	0.693 - 0.70 g/cm ³	At 20 °C

Note: The ranges in the values reflect slight variations reported across different literature sources.[\[1\]](#)[\[3\]](#)

Experimental Protocols

The determination of the physical properties of volatile organic compounds like **1,2-Pentadiene** requires precise and standardized experimental procedures. The following sections detail the common methodologies for measuring boiling point and density.

Determination of Boiling Point by Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile compound like **1,2-Pentadiene**, simple distillation is a common and effective method for determining this property.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Principle: This method involves heating the liquid to its boiling point, allowing the vapor to rise and come into contact with a thermometer, and then condensing the vapor back into a liquid. The temperature of the vapor in equilibrium with the boiling liquid is recorded as the boiling point.[\[1\]](#)[\[6\]](#)

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath

- Boiling chips

Procedure:

- Preparation: A sample of **1,2-Pentadiene** is placed in the distillation flask, and a few boiling chips are added to ensure smooth boiling.
- Apparatus Setup: The distillation apparatus is assembled with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor as it passes into the condenser.
- Heating: The flask is gently heated. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- Temperature Reading: The temperature is recorded when it stabilizes, which indicates that the vapor is in thermal equilibrium with the boiling liquid. This stable temperature is the boiling point.[\[3\]](#)
- Condensation: The vapor then passes into the condenser, where it is cooled by circulating water and condenses back into a liquid, which is collected in the receiving flask.

Determination of Density by Pycnometer

The density of a liquid is its mass per unit volume. The pycnometer method is a highly precise technique for determining the density of liquids.

Principle: A pycnometer is a glass flask with a specific, accurately known volume. By weighing the pycnometer empty, filled with a reference liquid of known density (like water), and then filled with the sample liquid (**1,2-Pentadiene**), the density of the sample can be calculated with high accuracy.[\[2\]](#)[\[7\]](#)

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Constant temperature bath

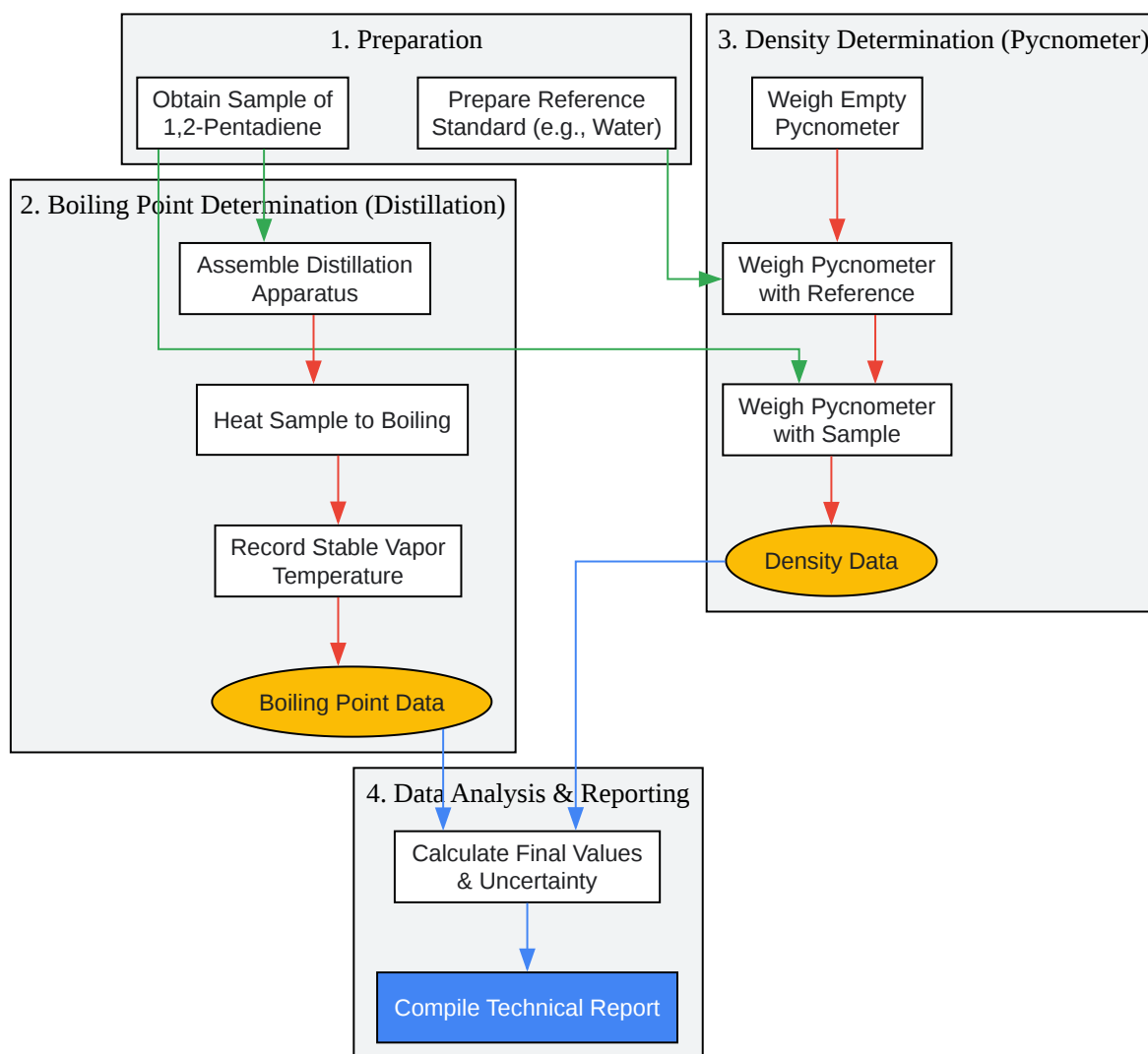
- Thermometer

Procedure:

- Clean and Dry: The pycnometer is thoroughly cleaned and dried.
- Weigh Empty: The mass of the empty, dry pycnometer is accurately measured using an analytical balance.
- Weigh with Reference Liquid: The pycnometer is filled with a reference liquid of known density (e.g., distilled water) at a specific temperature, and its mass is measured. This allows for the precise determination of the pycnometer's volume.
- Weigh with Sample Liquid: The pycnometer is emptied, dried, and then filled with **1,2-Pentadiene** at the same temperature. Its mass is then measured.
- Calculation: The density of **1,2-Pentadiene** is calculated using the following formula: $\text{Density of Sample} = (\text{Mass of Sample}) / (\text{Volume of Pycnometer})$ where the Volume of the Pycnometer is determined from the mass and known density of the reference liquid.

Workflow Visualization

The following diagram illustrates the general experimental workflow for the determination of the physical properties of a liquid organic compound.



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Caption: Experimental workflow for determining physical properties.

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Address: 3281 E Guasti Rd

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